

Technical Support Center: Optimizing ULTREZ™ 10 Concentration for Specific Rheological Properties

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Compound of Interest

Compound Name:	ULTREZ 10
CAS No.:	195739-91-4
Cat. No.:	B1181463

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This technical support center is designed for researchers, scientists, and drug development professionals working with ULTREZ™ 10. It provides troubleshooting guidance and answers to frequently asked questions to help you achieve desired rheological properties in your formulations.

Troubleshooting Guide

This guide addresses common issues encountered during the preparation and optimization of ULTREZ™ 10 gels.

Issue 1: Lumps or "Fish-Eyes" in the Dispersion

- Q: My gel has small, undissolved lumps, often called "fish-eyes." What causes this and how can I fix it?
 - A: "Fish-eyes" or agglomerates form when the outer layer of the polymer powder hydrates and swells rapidly, encapsulating dry powder within a gelatinous layer. This prevents water

from penetrating to the core of the particle.[1] ULTREZ™ 10 is designed for self-wetting to minimize this, but improper dispersion can still lead to lumps.[2]

- Solutions:
 - Slow Addition: Sprinkle the ULTREZ™ 10 powder slowly and evenly onto the surface of the vortex of the liquid under moderate agitation. Avoid dumping the powder in all at once.[3]
 - Pre-Soaking: For a simple, low-shear method, you can disperse the carbomer in deionized water and let it sit for several hours or overnight to fully hydrate without stirring.[4]
 - High-Shear Dispersion: Using a high-shear mixer can effectively break up agglomerates and ensure uniform dispersion.[5] However, be cautious to avoid excessive shear, which can degrade the polymer and reduce viscosity.[3] Also, high shear can introduce air, leading to foam.[1]

Issue 2: Excessive Foaming and Air Entrapment

- Q: After mixing, my gel is full of air bubbles and appears cloudy. How can I prevent this?
 - A: Air entrapment is a common issue, especially when using high-shear mixers.[1] The vigorous agitation required to disperse the low-density powder can incorporate air, resulting in a cloudy gel and inaccurate volumetric filling in a manufacturing setting.[3]
 - Solutions:
 - Controlled Agitation: Use the lowest shear rate necessary to achieve a uniform dispersion. Avoid creating a deep vortex that pulls air into the liquid.
 - Pre-Soaking Method: Hydrating the polymer without agitation (the pre-soaking method) can eliminate foaming issues.[4]
 - Vacuum Deaeration: If bubbles are present, allowing the dispersion to stand for several hours may help them dissipate. For more persistent foam, using a vacuum emulsifier or vacuum chamber is an effective way to remove trapped air.[4]

Issue 3: Inconsistent or Low Viscosity After Neutralization

- Q: I've added the neutralizer, but the viscosity is lower than expected or varies between batches. What could be the cause?
 - A: The viscosity of a carbomer gel is highly sensitive to pH and the presence of electrolytes. Incomplete polymer hydration or improper neutralization are common causes of low viscosity.
 - Causes and Solutions:
 - Incomplete Hydration: Ensure the polymer is fully dispersed and hydrated before adding the neutralizer. Neutralizing an incompletely hydrated dispersion will result in lower viscosity. Allow sufficient time for hydration (can be up to a few hours).[6]
 - Incorrect pH: Maximum viscosity is typically achieved in a pH range of 6.0 to 7.5.[7][8] If the pH is too low, the carboxylic acid groups are not fully ionized, leading to less polymer chain repulsion and swelling. If the pH is too high (e.g., above 9.0), the presence of excess electrolytes (from the neutralizer) can shield the ionic charges, causing the polymer network to collapse and viscosity to decrease.[7][8] Always measure the final pH.
 - Localized Neutralization: Add the neutralizing agent slowly and with gentle mixing.[5] Adding it too quickly can create localized areas of high pH, leading to gel clumps and an overall inhomogeneous, lower-viscosity system.[5]
 - Presence of Electrolytes: Carbomer gels are sensitive to salts and other electrolytes. The presence of ions can reduce the electrostatic repulsion between polymer chains, leading to a significant drop in viscosity. Use deionized water for preparation.[4]

Issue 4: Gel Becomes Watery or Loses Viscosity Over Time

- Q: My gel looked good initially, but it thinned out after a day or when I added other ingredients. Why did this happen?
 - A: This is typically an issue of formulation incompatibility or instability.

- Causes and Solutions:
 - Electrolyte-Containing Ingredients: The addition of active ingredients or excipients that are salts will decrease viscosity. If possible, add these ingredients before neutralization to see the final effect on viscosity.
 - Acidic Ingredients: Adding acidic components after neutralization will lower the pH and, consequently, the viscosity. The pH of the final formulation should be monitored.
 - UV Exposure: Ultraviolet radiation can degrade carbomer polymers. Store gels in light-protected containers.
 - Shear Degradation: If the gel is subjected to high shear (e.g., pumping, mixing) after it has been thickened, the polymer network can be permanently broken down, leading to a loss of viscosity.

FAQs (Frequently Asked Questions)

Q1: What is ULTREZ™ 10? A: ULTREZ™ 10 is a trade name for a type of carbomer, which is a cross-linked polyacrylic acid polymer.^{[9][10]} It is used as a high-efficiency rheology modifier, thickener, stabilizer, and suspending agent in a wide range of pharmaceutical and cosmetic applications.^{[9][10]} It is known for its self-wetting properties, which allow for easier dispersion compared to traditional carbomers.^[10]

Q2: How does ULTREZ™ 10 thicken a solution? A: In its powdered form, the polymer chains are tightly coiled. When dispersed in water, the chains begin to hydrate and uncoil slightly. The dispersion remains acidic (pH approx. 2.5-3.5) and has low viscosity.^[8] When a neutralizer (an alkaline substance) is added, it ionizes the carboxylic acid groups along the polymer backbone. This creates negative charges that repel each other, causing the polymer chain to uncoil, expand, and form a highly viscous three-dimensional gel network.^{[1][11]}

Q3: What concentration of ULTREZ™ 10 should I use? A: The optimal concentration depends on the desired final viscosity and rheological properties. Typical usage levels range from 0.1% to 2.0%.^{[12][13]} For many topical gels, a concentration between 0.2% and 1.0% is common. A 0.5% concentration can yield a high-viscosity gel suitable for many applications.^{[7][9]}

Q4: What should I use to neutralize my ULTREZ™ 10 dispersion? A: Common neutralizers include sodium hydroxide (NaOH), potassium hydroxide (KOH), and organic amines like triethanolamine (TEA).[5][14] The choice depends on the specific requirements of your formulation, such as desired clarity and compatibility with other ingredients. For hydroalcoholic systems, specific neutralizers like AMP (aminomethyl propanol) or Triisopropanolamine are recommended for higher alcohol concentrations.[8]

Q5: What is the relationship between ULTREZ™ 10 concentration, pH, viscosity, and yield stress? A:

- **Concentration:** Increasing the concentration of ULTREZ™ 10 increases the density of polymer chains, leading to a significant, non-linear increase in both viscosity and yield stress. [15][16]
- **pH:** Viscosity and yield stress are low at acidic pH. As the pH is increased with a neutralizer, both properties rise sharply, typically reaching a maximum between pH 6 and 7.5.[7] Further increasing the pH can cause a decrease in viscosity due to excess electrolytes.[7]
- **Yield Stress:** This is the minimum shear stress required to initiate flow. Higher concentrations of ULTREZ™ 10 result in a more structured gel network and therefore a higher yield stress, which is crucial for suspending particles.[12][15]

Data Presentation

Table 1: Rheological Properties of Carbomer Gels at Various Concentrations (Neutralized)

Disclaimer: The following data is synthesized from multiple sources studying various carbomer polymers (including Ultrez grades) under different conditions. Values should be considered illustrative. It is crucial to perform your own characterization for your specific formulation and processing conditions.

Polymer Concentration (% w/w)	Polymer Type	pH	Approximate Viscosity (mPa·s)	Approximate Yield Stress (Pa)	Source / Notes
0.2%	Carbopol® Ultrez 30	6.0	-	~18	
0.2%	Carbopol® 940	7.0	-	~21	[12]
0.4%	Carbopol® Ultrez 30	6.0	-	~37	
0.5%	Carbopol® Ultrez 10 NF	7.3 - 7.8	45,000 - 65,000	-	[17] Brookfield RVT, 20 rpm
0.5%	Carbopol® Ultrez 10 NF	~7.0	~50,000	-	[7] Brookfield RVT, 20 rpm
0.6%	Carbopol® Ultrez 30	6.0	-	~55	
0.8%	Carbopol® 940	~6.0	-	~110	[15]
1.0%	Carbopol® Ultrez 10 NF	~7.0	~80,000	-	[7] Brookfield RVT, 20 rpm

Experimental Protocols

Protocol 1: Preparation of a 0.5% w/w ULTREZ™ 10 Hydrogel

Materials and Equipment:

- ULTREZ™ 10 polymer powder
- Deionized (DI) water
- Neutralizing agent (e.g., 10% w/w Sodium Hydroxide solution)

- Laboratory balance
- Beaker (appropriately sized for the final volume)
- Overhead stirrer with a propeller or anchor-type impeller
- pH meter

Methodology:

- Weigh the required amount of DI water into the beaker.
- While stirring the water at a moderate speed (e.g., 300-500 RPM), create a vortex that is not deep enough to draw air into the liquid.
- Slowly and carefully sprinkle the pre-weighed 0.5% w/w ULTREZ™ 10 powder into the vortex. Ensure the powder is added at a rate that allows it to be wetted without forming large clumps.
- Continue stirring for 15-30 minutes after all the powder has been added to ensure the dispersion is homogeneous and free of visible particles.
- Stop stirring and allow the dispersion to hydrate for at least 1 hour. The solution will be translucent and slightly viscous but still liquid.
- Begin gentle agitation (e.g., 100-200 RPM) and slowly add the 10% NaOH solution dropwise.
- Monitor the pH of the solution continuously with a calibrated pH meter.
- Continue adding the neutralizer until the target pH (e.g., 6.5 - 7.0) is reached. The solution will thicken significantly into a clear gel.
- Once the target pH is reached, stop adding the neutralizer and mix gently for another 10-15 minutes to ensure uniformity. Avoid introducing air bubbles.
- Cover the beaker and let the gel stand for several hours to allow any entrapped air to escape before performing rheological measurements.

Protocol 2: Measurement of Rheological Properties

Equipment:

- Rotational viscometer or rheometer (e.g., Brookfield DV-series or similar) with appropriate spindles (e.g., disc or T-bar spindles for gels).[18]
- Constant temperature water bath (25 °C).

Methodology for Viscosity Measurement (Brookfield Method):

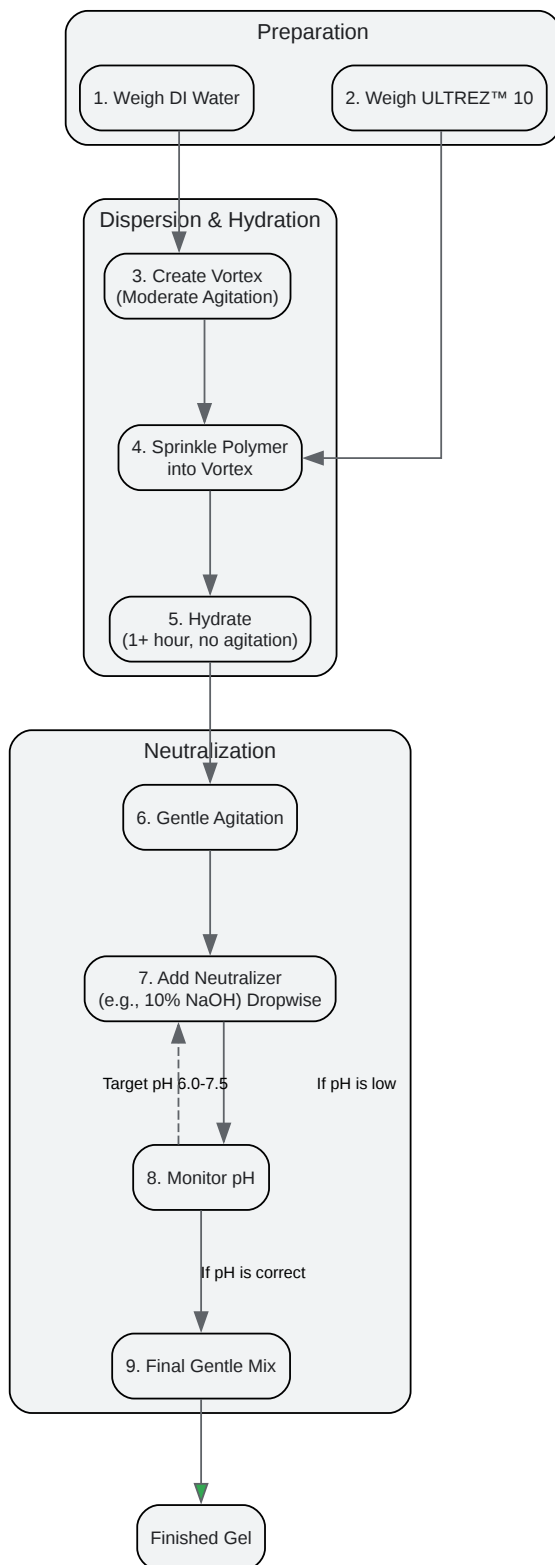
- Equilibrate the prepared gel sample to 25 °C.
- Select an appropriate spindle and rotational speed. For a high-viscosity gel, a larger spindle (e.g., Spindle #7 for RVT models) and a low speed (e.g., 20 rpm) is a common starting point. [17] The goal is to achieve a torque reading between 20% and 80% for optimal accuracy.
- Carefully lower the spindle into the gel until the fluid level reaches the immersion mark on the spindle shaft. Avoid trapping air bubbles.[19]
- Turn on the viscometer motor and allow the reading to stabilize. This may take 30-60 seconds.
- Record the viscosity reading in milliPascal-seconds (mPa·s) or centipoise (cP).[20]

Methodology for Yield Stress Measurement (General Method):

- Yield stress can be determined using a controlled-stress rheometer by performing a stress sweep.
- Apply a gradually increasing shear stress to the sample and monitor the resulting strain or deformation.
- Initially, at low stress, the material will deform elastically (like a solid).
- The yield stress is the point on the stress-strain curve where the material structure breaks down and begins to flow, indicated by a sharp increase in strain with a small increase in stress.[12]

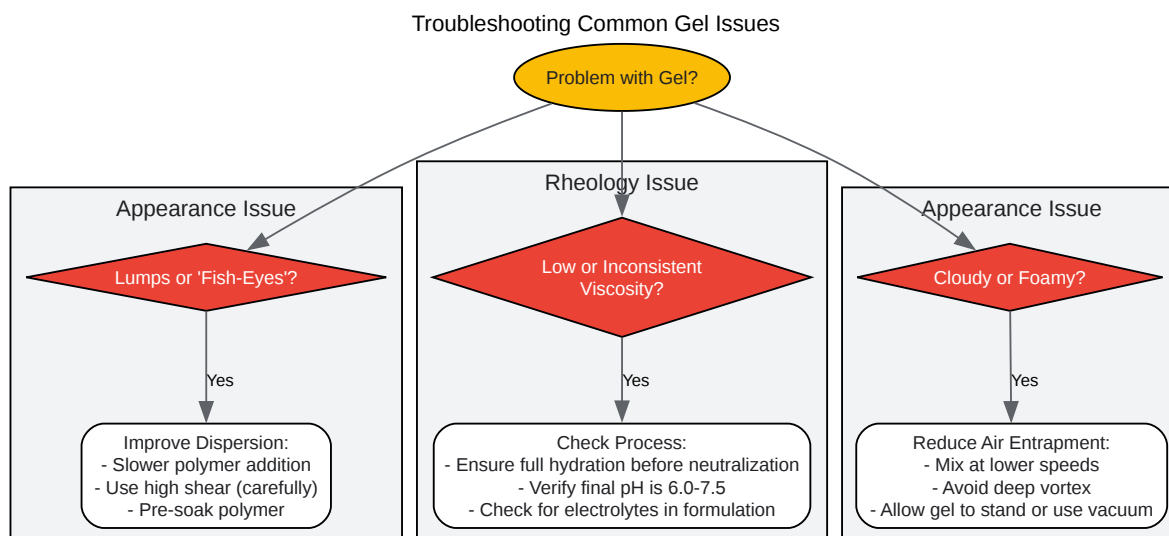
Visualizations

ULTREZ™ 10 Gel Preparation Workflow



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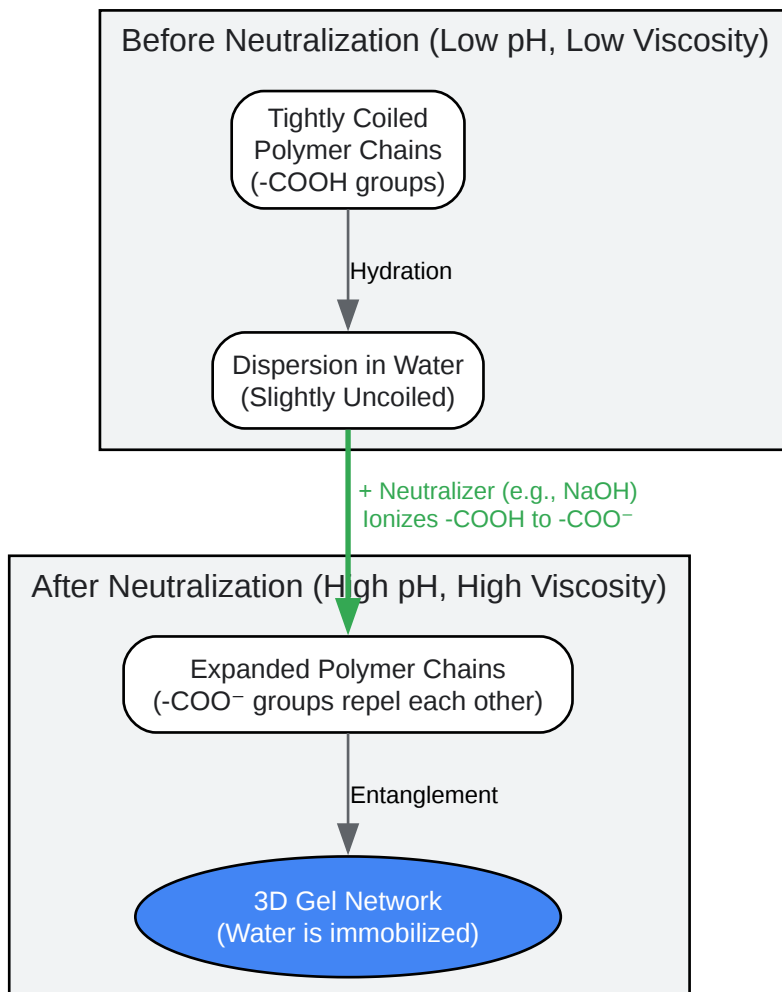
Caption: Experimental workflow for preparing an ULTREZ™ 10 hydrogel.



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Caption: A decision tree for troubleshooting common ULTREZ™ 10 gel issues.

Mechanism of Carbomer Thickening



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Caption: The chemical mechanism of ULTREZ™ 10 gelation upon neutralization.

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